Best practices for long-term storage of MK-7110

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Compound of Interest	
Compound Name:	*MK 711*
CAS No.:	*63141-67-3*
Cat. No.:	*B1676626*

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Technical Support Center: MK-7110 (CD24Fc)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the best practices for the long-term storage and handling of MK-7110, a recombinant fusion protein also known as CD24Fc.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of MK-7110?

For long-term stability, it is recommended to store MK-7110 at or below -80°C.[1] This is a standard practice for ensuring the stability of recombinant proteins.[1] Short-term storage, for a few days, may be possible at 4°C, but for periods longer than a few weeks, freezing is essential to prevent degradation.

Q2: Can I store MK-7110 at -20°C?

While -80°C is the preferred temperature for optimal long-term preservation, storage at -20°C can be an alternative, particularly if a -80°C freezer is unavailable. However, the stability at -20°C may be for a shorter duration compared to -80°C.

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Q3: Is it acceptable to repeatedly freeze and thaw MK-7110 samples?

No, it is critical to avoid multiple freeze-thaw cycles.[1] Each cycle can lead to protein denaturation and aggregation, resulting in a loss of biological activity. To circumvent this, it is best practice to aliquot the protein solution into single-use volumes before the initial freezing.

Q4: What is a suitable storage buffer for MK-7110?

A recommended formulation for a similar CD24Fc recombinant protein consists of 8 mM Phosphate, pH 7.4, 110 mM NaCl, 2.2 mM KCl, and 20% glycerol.[1] Glycerol acts as a cryoprotectant, which helps to prevent the formation of ice crystals that can damage the protein during freezing. The buffer composition is crucial for maintaining the protein's native conformation and preventing aggregation.

Q5: Is lyophilization a suitable method for long-term storage of MK-7110?

Yes, lyophilization (freeze-drying) is an excellent method for the long-term storage of many recombinant proteins. It involves removing water from the frozen protein solution under a vacuum. This process can significantly enhance stability, allowing for storage at a wider range of temperatures, including room temperature in some cases, provided the product is protected from moisture and light. For lyophilized products, excipients such as sucrose or trehalose are often included as cryoprotectants and stabilizers.[2][3][4]

Q6: How should I handle MK-7110 upon receiving a shipment?

Upon receipt, it is crucial to immediately transfer the product to the recommended storage temperature, preferably -80°C. If the product is in a lyophilized form, it should be stored in a desiccator to protect it from moisture.

Q7: How should I prepare MK-7110 for an experiment?

When preparing for an experiment, thaw a single-use aliquot on ice.[1] Avoid warming the sample at higher temperatures. Once thawed, gently mix the solution by pipetting up and down; do not vortex, as this can cause shearing and protein denaturation.[1] For administration in clinical trials, MK-7110 was diluted in 0.9% sodium chloride for intravenous infusion.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Loss of biological activity	- Improper storage temperature- Repeated freeze-thaw cycles- Inappropriate buffer conditions	- Ensure storage at or below -80°C.- Aliquot into single-use vials to avoid freeze-thaw cycles.- Verify the pH and composition of the storage buffer. Consider using a buffer with cryoprotectants like glycerol.
Protein aggregation or precipitation	- Exposure to high temperatures- Mechanical stress (e.g., vortexing)- Incorrect buffer pH or ionic strength	- Thaw samples on ice and avoid heating.- Handle the protein solution gently; do not vortex.- Ensure the buffer pH is optimal for the protein's stability (e.g., pH 7.4 for a similar CD24Fc).
Degradation of the protein	- Protease contamination- Long-term storage at suboptimal temperatures	- Work in a sterile environment to minimize contamination.- If protease contamination is suspected, consider adding protease inhibitors to the buffer for short-term handling (note: this may not be suitable for all downstream applications).- Adhere strictly to recommended long-term storage conditions.

Experimental Protocols

Aliquoting and Freezing Protocol for Long-Term Storage

- Preparation: Work in a sterile environment, such as a laminar flow hood, to prevent microbial contamination. Pre-chill the aliquot tubes on ice.

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- Thawing (if received frozen): If the stock solution is frozen, thaw it slowly on ice until it is completely liquid.
- Aliquoting: Gently mix the stock solution by pipetting. Dispense the solution into single-use, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- Flash Freezing: Snap-freeze the aliquots by placing them in a dry ice/ethanol bath or in liquid nitrogen. This rapid freezing process minimizes the formation of large ice crystals that can damage the protein.
- Storage: Immediately transfer the frozen aliquots to a -80°C freezer for long-term storage.

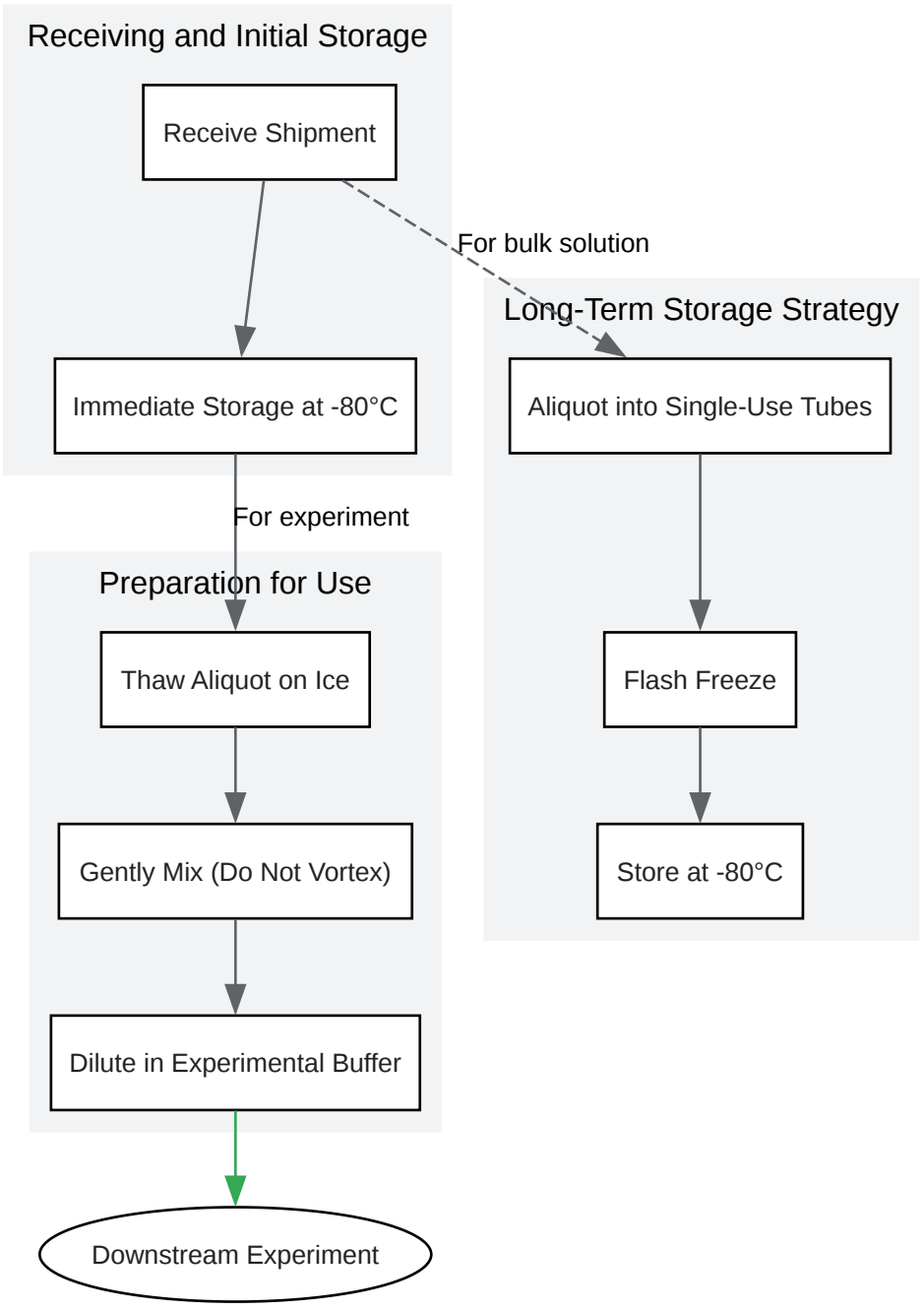
Reconstitution of Lyophilized MK-7110

- Preparation: Bring the vial of lyophilized protein to room temperature in a desiccator to prevent condensation.
- Reconstitution: Add the recommended volume of sterile, high-purity water or an appropriate buffer to the vial.
- Dissolving: Gently swirl the vial or pipette the solution up and down to dissolve the lyophilized powder. Do not vortex.
- Aliquoting and Storage: If the entire volume will not be used in a single experiment, aliquot the reconstituted solution into single-use tubes and store at -80°C as described in the freezing protocol.

Visualizations

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Figure 1. Recommended Experimental Workflow for MK-7110

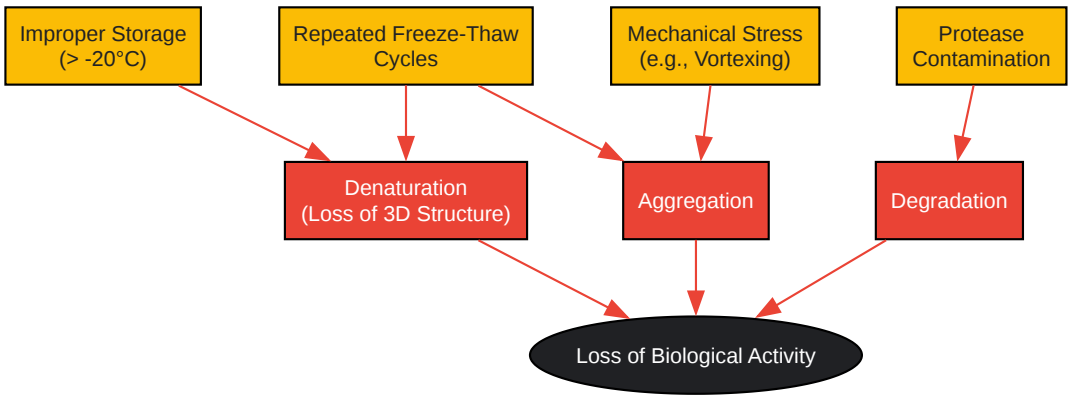


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Caption: Recommended Experimental Workflow for MK-7110.

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Figure 2. Factors Leading to MK-7110 Instability



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Caption: Factors Leading to MK-7110 Instability.

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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. 5 Types Of Formulation Excipients And How They Impact Biologics Stability [drugdiscoveryonline.com]
- 3. pharmaexcipients.com [pharmaexcipients.com]
- 4. Impact of Excipients on Stability of Polymer Microparticles for Autoimmune Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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